

# Technical Support Center: (3-Methoxyphenyl)methanesulfonyl chloride

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## Compound of Interest

(3-

Compound Name: *Methoxyphenyl)methanesulfonyl chloride*

Cat. No.: B061921

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Welcome to the Technical Support Center for **(3-Methoxyphenyl)methanesulfonyl chloride**. This guide is designed for researchers, scientists, and drug development professionals to provide in-depth technical guidance, troubleshoot common experimental issues, and offer practical, field-proven insights into the use of this versatile reagent.

## Introduction

**(3-Methoxyphenyl)methanesulfonyl chloride** is a valuable reagent in organic synthesis, primarily utilized for the introduction of the (3-methoxyphenyl)methanesulfonyl group. The presence of the electron-donating methoxy group at the meta position of the phenyl ring influences the electronic properties and reactivity of the sulfonyl chloride moiety. This guide provides a comprehensive overview of its reactivity, potential side reactions, and strategies to mitigate them, ensuring successful and reproducible experimental outcomes.

## Frequently Asked Questions (FAQs) & Troubleshooting

**Q1: My sulfonylation reaction with (3-Methoxyphenyl)methanesulfonyl chloride is sluggish**

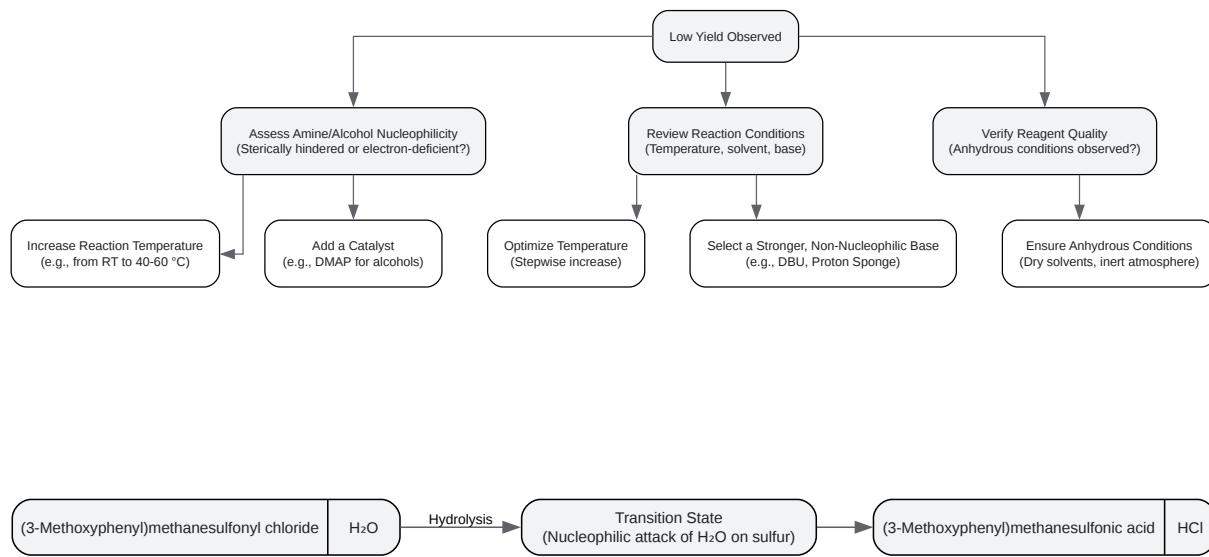
## and gives low yields. What are the likely causes and how can I optimize the reaction?

A1: Low yields in sulfonylation reactions are a common challenge. Several factors, often related to the reactivity of the starting materials and reaction conditions, can contribute to this issue.

Causality and Expert Insights:

The methoxy group at the meta position of **(3-Methoxyphenyl)methanesulfonyl chloride** acts as an electron-donating group, which can decrease the electrophilicity of the sulfur atom in the sulfonyl chloride. This makes it less susceptible to nucleophilic attack compared to unsubstituted or electron-withdrawn arylsulfonyl chlorides. Consequently, less nucleophilic amines or alcohols may react slowly.

Troubleshooting Workflow:



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